

# The Definitive Guide to Florol®: A Comprehensive Technical Analysis

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## Compound of Interest

Compound Name: 4-(Prop-2-en-1-yl)oxan-4-ol

CAS No.: 219903-85-2

Cat. No.: B1459087

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction: Clarifying the Nomenclature

In the realm of fragrance chemistry, precise nomenclature is paramount. This guide addresses the distinction between the commercially significant fragrance molecule known as Florol® and the chemical name "4-allyltetrahydropyran-4-ol." Initial research indicates that "4-allyltetrahydropyran-4-ol" does not correspond to a commonly referenced or commercially available fragrance ingredient. Conversely, Florol® is a well-documented and widely used component in the fragrance industry. It is chemically identified as tetrahydro-4-methyl-2-(2-methylpropyl)-2H-pyran-4-ol, with the CAS number 63500-71-0.[1][2][3] This guide will focus on the technical aspects of Florol®, providing a comprehensive overview for scientific and research applications.

## Part 1: Chemical Identity and Properties of Florol®

Florol® is a synthetic fragrance molecule prized for its fresh, soft, and natural floral aroma, often reminiscent of lily-of-the-valley (muguet).[2][4][5] It is a stable and substantive building

block in perfumery, valued for its ability to impart elegant floral diffusion without drastically altering the overall character of a fragrance.[2][6]

## Chemical Structure and Isomerism

The IUPAC name for Florol® is 4-methyl-2-(2-methylpropyl)oxan-4-ol.[4] The molecule possesses an asymmetric carbon, and it is the racemic mixture that is typically used in perfumery.[1]

Molecular Formula: C<sub>10</sub>H<sub>20</sub>O<sub>2</sub>[1][7]

Molecular Weight: 172.27 g/mol [1]

## Physicochemical Properties

A summary of the key physicochemical properties of Florol® is presented in the table below.

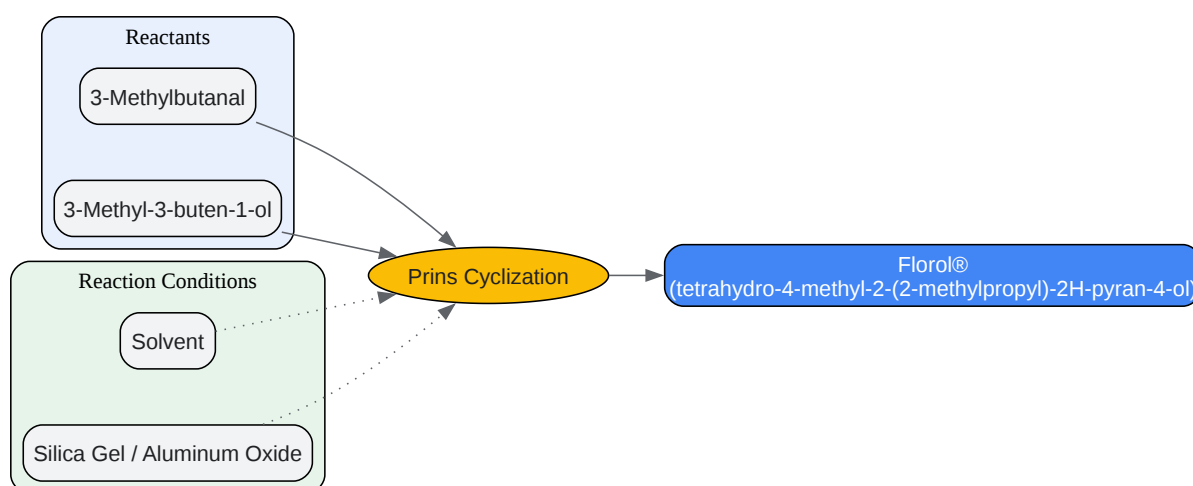
Property	Value	Source
Appearance	Colorless liquid	[1]
CAS Number	63500-71-0	[1][2][3]
EINECS Number	405-040-6	[1]
Density	0.952 g/cm <sup>3</sup>	[1]
Refractive Index @ 20°C	1.455 - 1.460	[1]
Boiling Point	227°C	[1]
Flash Point	>100°C (>212°F)	[1][2]
Vapor Pressure	0.036 mmHg @ 20°C	[1]
Log P	2.22	[1]
Solubility	Soluble in ethanol	[8]

## Part 2: Synthesis and Manufacturing

The primary synthesis route for Florol® is the Prins cyclization reaction.[9][10] This reaction involves the electrophilic addition of an aldehyde to an alkene followed by nucleophilic capture of the resulting carbocation.

## General Synthesis Pathway

The synthesis of Florol® is achieved through the cyclocondensation of 3-methyl-3-buten-1-ol and 3-methylbutanal (isovaleraldehyde) on silica gel and aluminum oxide in the presence of a solvent.[1][11]



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Caption: Synthesis of Florol® via Prins Cyclization.

## Experimental Protocol: Prins Cyclization for Florol® Synthesis

The following is a generalized protocol based on described synthesis methods.[9][10][12]

- **Reactant Preparation:** Equimolar amounts of isovaleraldehyde and isoprenol are prepared.
- **Catalyst System:** A catalyst system, such as p-toluenesulfonic acid dispersed on silica gel, is prepared.
- **Reaction Execution:** The reactants are mixed in a suitable solvent (e.g., methylene chloride) or under solvent-free conditions.
- **Temperature Control:** The reaction mixture is maintained at a specific temperature, for example, 60°C in methylene chloride or room temperature for solvent-free methods.[9][10]
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up and Purification:** Upon completion, the reaction mixture is worked up to remove the catalyst and any unreacted starting materials. The crude product is then purified, typically by column chromatography, to yield Florol® as a mixture of diastereoisomers.[10]

## Part 3: Analytical Characterization

The identity and purity of Florol® are confirmed using standard analytical techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** Used to determine the purity of the compound and identify its characteristic fragmentation pattern.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (<sup>1</sup>H and <sup>13</sup>C):** Provides detailed information about the molecular structure, including the connectivity of atoms and the stereochemistry of the molecule.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** Used to identify the functional groups present in the molecule, such as the hydroxyl (-OH) and ether (C-O-C) groups.

## Part 4: Applications in Fragrance and Beyond

Florol® is a versatile ingredient in the fragrance industry.[2][3][5]

- **Perfumery:** It is used to create or enhance floral notes, particularly muguet and lilac accords. [1][4] Its stability makes it a suitable replacement for less stable floral aldehydes.[2][6]

- Functional Fragrances: Due to its stability in various media, it is incorporated into a wide range of products, including fine fragrances, shampoos, shower gels, soaps, detergents, and fabric softeners.[2][13]
- Research: Florol® can serve as a starting material for the synthesis of other fragrance compounds, such as Clarycet, which has a herbal-floral scent.[10]

## Part 5: Safety and Regulatory Information

Florol® is classified as causing serious eye irritation.[7][14] Standard safety precautions, such as wearing protective gloves and eye protection, should be followed when handling this chemical.[14] It is listed on various international chemical inventories, indicating its global use and regulation.

## Conclusion

Florol®, chemically known as tetrahydro-4-methyl-2-(2-methylpropyl)-2H-pyran-4-ol, is a key component in modern perfumery, valued for its fresh floral scent and stability. The synthesis of this molecule is a well-established process, primarily relying on the Prins cyclization. In contrast, the chemical name "4-allyltetrahydropyran-4-ol" does not correspond to a recognized fragrance ingredient in the available scientific and commercial literature. This guide provides a comprehensive technical overview of Florol®, clarifying its identity and detailing its properties, synthesis, and applications for professionals in research and development.

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